

Essential Safety and Logistical Guidance for Handling MF-095

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Compound of Interest

Compound Name: MF-095

Cat. No.: B15583068

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For researchers, scientists, and drug development professionals working with **MF-095** (CAS No. 2241021-89-4), a comprehensive understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

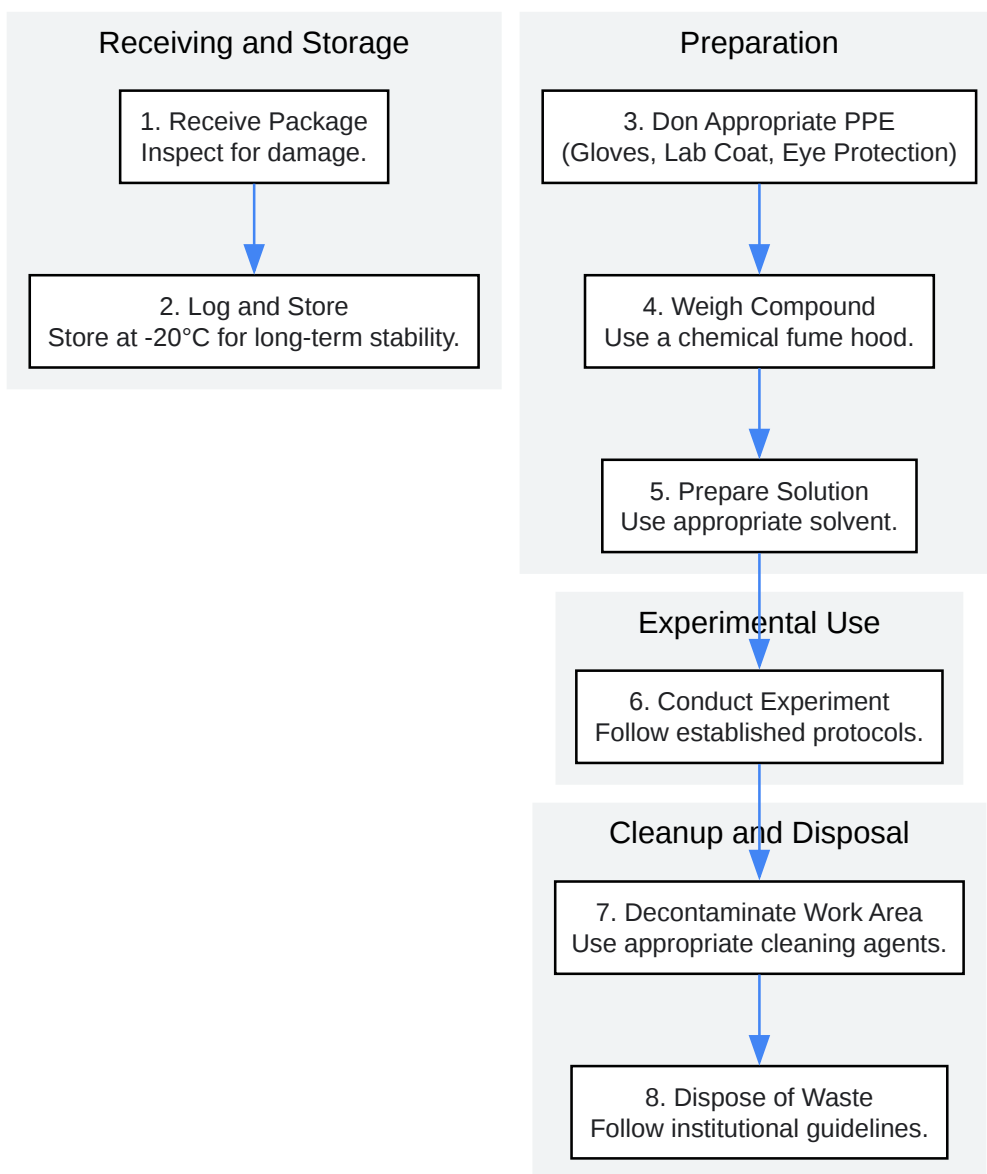
The following personal protective equipment is mandatory when handling **MF-095** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification/Standard
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with EN166 (EU) or ANSI Z87.1 (US) standards.
Face Shield	Recommended when there is a risk of splashing or generating aerosols.	
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are compatible with the solvent used to prepare MF-095 solutions. Inspect gloves for any signs of degradation or puncture before use.
Respiratory Protection	Respirator	A NIOSH (US) or EN 149 (EU) approved respirator with an appropriate organic vapor cartridge is recommended, especially when handling the powder form or when adequate ventilation is not available. Use in a chemical fume hood whenever possible.
Body Protection	Laboratory Coat	A full-length laboratory coat should be worn to protect skin and personal clothing.
Closed-toe Shoes	Required to protect feet from potential spills.	

Operational Plan: From Receipt to Use

A systematic approach to handling **MF-095** is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps from receiving the compound to its experimental application.

Figure 1: Safe Handling Workflow for MF-095



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